

Introduction: The Thiazole Scaffold as a Privileged Structure in Medicinal Chemistry

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Compound of Interest

Compound Name: *Methyl 5-aminothiazole-4-carboxylate*

CAS No.: 1239464-24-4

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The thiazole ring is a cornerstone in medicinal chemistry, recognized as a "privileged scaffold" due to its presence in a multitude of biologically active compounds.^[1] Its unique electronic properties and ability to form key hydrogen bonds allow it to interact with a wide array of biological targets. **Methyl 5-aminothiazole-4-carboxylate** represents a key synthetic intermediate and a foundational structure for developing novel therapeutic agents. Modifications to this core structure have yielded analogs with a broad spectrum of activities, including anticancer, anti-inflammatory, and antimicrobial effects.^{[2][3]}

This guide provides a comparative analysis of the biological activities of various analogs derived from the **Methyl 5-aminothiazole-4-carboxylate** scaffold. We will delve into the structure-activity relationships (SAR) that govern their efficacy, present comparative experimental data, and provide detailed protocols for key biological assays to facilitate further research and development in this promising area.

Anticancer Activity: Targeting Uncontrolled Cell Proliferation

Thiazole derivatives have emerged as a significant class of anticancer agents, with some compounds demonstrating high specificity for tumor cells and low toxicity to healthy tissues.^[1] The mechanism of action often involves inducing apoptosis, causing cell cycle arrest, or inhibiting key enzymes like kinases that are crucial for tumor growth and survival.^{[1][4][5]}

Structure-Activity Relationship (SAR) Insights

The anticancer potency of thiazole analogs is highly dependent on the nature and position of substituents on the thiazole ring.

- Substitution at the 2-amino position: This position is highly flexible and a key site for modification.^[6] Introducing substituted benzoyl groups or other aromatic moieties can significantly enhance cytotoxic activity.^[6] For instance, the development of Dasatinib, a potent pan-Src kinase inhibitor, originated from a 2-aminothiazole template, highlighting the importance of modifications at this position for kinase inhibition.^{[5][7]}
- Substitution at the 4- and 5-positions: The groups at these positions play a crucial role in modulating the compound's interaction with target proteins. The presence of aryl groups can influence cytotoxicity, with some studies showing that specific substitutions can lead to selective inhibition of certain cancer cell lines, such as liver cancer.^[8]

Comparative Analysis of Anticancer Potency

The following table summarizes the cytotoxic activity of selected thiazole analogs against various human cancer cell lines. The half-maximal inhibitory concentration (IC₅₀) is a standard measure of a compound's potency in inhibiting biological or biochemical functions.

Compound ID	Analog Structure/Class	Cancer Cell Line	IC ₅₀ (μM)	Reference
5d	Diphyllin thiazole derivative	HepG2 (Liver)	0.3	[8]
5e	Diphyllin thiazole derivative	HepG2 (Liver)	0.4	[8]
4c	Substituted thiazole derivative	MCF-7 (Breast)	2.57	[4]
4c	Substituted thiazole derivative	HepG2 (Liver)	7.26	[4]
1d	Thiosemicarbazone-thiazole	Multiple lines	Promising	[1]
S3P2c	2,4-disubstituted 1,3-thiazole	Multiple lines	Good activity	[9]

Note: Direct comparison is challenging as experimental conditions may vary between studies. Data is presented to illustrate the range of activities observed.

Experimental Protocol: In Vitro Cytotoxicity Screening (MTT Assay)

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a widely used colorimetric method to assess cell viability and, by extension, the cytotoxic potential of chemical compounds.[10][11]

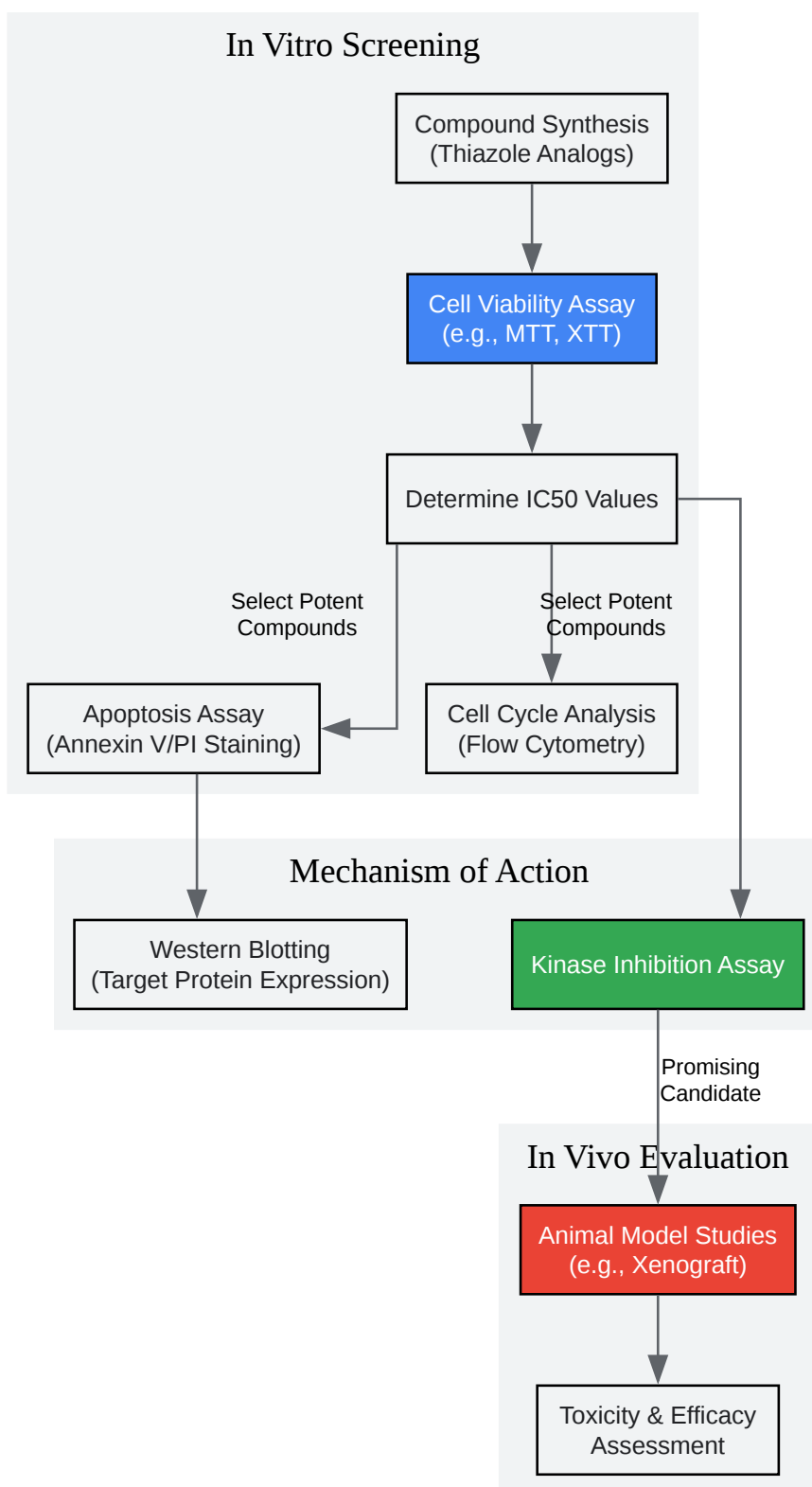
Principle: Viable cells with active mitochondria contain reductase enzymes that cleave the tetrazolium ring of the yellow MTT dye, converting it into an insoluble purple formazan. The amount of formazan produced is directly proportional to the number of living cells.

Step-by-Step Protocol:

- **Cell Seeding:** Culture human cancer cells (e.g., MCF-7, HepG2) in a 96-well plate at a density of 4,000-5,000 cells per well in 100 μ L of appropriate culture medium. Incubate overnight at 37°C in a humidified 5% CO₂ atmosphere to allow for cell attachment.[\[12\]](#)
- **Compound Preparation:** Prepare stock solutions of the test analogs in dimethyl sulfoxide (DMSO). Create a series of dilutions in the culture medium to achieve the desired final concentrations.
- **Cell Treatment:** Remove the old medium from the wells and add 100 μ L of the medium containing the various concentrations of the test compounds. Include a vehicle control (medium with DMSO) and a positive control (e.g., Doxorubicin).[\[10\]](#)
- **Incubation:** Incubate the plate for 48-72 hours at 37°C and 5% CO₂.[\[1\]](#)
- **MTT Addition:** Add 20 μ L of MTT solution (5 mg/mL in phosphate-buffered saline) to each well and incubate for an additional 4 hours.
- **Formazan Solubilization:** Carefully remove the medium and add 150 μ L of DMSO to each well to dissolve the purple formazan crystals. Gently shake the plate for 10 minutes.
- **Absorbance Measurement:** Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability for each concentration relative to the vehicle control. Plot a dose-response curve and determine the IC₅₀ value, which is the concentration of the compound that causes 50% inhibition of cell growth.

Workflow for Anticancer Drug Screening

The following diagram illustrates a typical workflow for the initial screening and evaluation of novel anticancer agents.



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Caption: Workflow for in vitro and in vivo evaluation of new anticancer agents.

Anti-inflammatory Activity: Modulating the Inflammatory Cascade

Inflammation is a complex biological response to harmful stimuli, but chronic inflammation can lead to various diseases.^[13] Thiazole derivatives have demonstrated significant anti-inflammatory properties, often by inhibiting key enzymes in the arachidonic acid pathway, such as cyclooxygenase (COX) and lipoxygenase (LOX).^{[13][14]}

Structure-Activity Relationship (SAR) Insights

The anti-inflammatory effects of thiazole analogs can be tuned by altering their chemical structure.

- **Aryl Substituents:** The presence and nature of aryl groups on the thiazole core are critical. For example, in a series of 4-arylthiazole acetic acid derivatives, a 4-chlorophenyl group was found to be favorable for potent anti-inflammatory activity.^[15]
- **Hybrid Molecules:** Combining the thiazole scaffold with other known anti-inflammatory pharmacophores, such as indole, can lead to hybrid molecules with enhanced potency. These compounds can effectively inhibit the production of pro-inflammatory cytokines like TNF- α and IL-6.^[16]

Comparative Analysis of Anti-inflammatory Efficacy

The following table presents the anti-inflammatory activity of various thiazole derivatives, primarily evaluated using the carrageenan-induced paw edema model in rodents, a standard assay for acute inflammation.^[17]

Compound ID	Analog Structure/Class	Assay Model	% Inhibition of Edema	Reference
3c	Synthetic thiazole derivative	Carrageenan-induced paw edema	44%	[18]
3d	Synthetic thiazole derivative	Carrageenan-induced paw edema	41%	[18]
Compd. 29	4-(4-chlorophenyl)-2-phenylaminothiazole acetic acid	Carrageenan-induced paw edema	Strong activity	[15]
13b	Indole-2-formamide benzimidazole[2,1-b]thiazole	LPS-induced cytokine release	Potent inhibition of NO, IL-6, TNF- α	[16]

Experimental Protocol: Carrageenan-Induced Paw Edema in Rats

This in vivo model is a classic and reliable method for evaluating the anti-inflammatory activity of new compounds.[\[14\]](#)[\[19\]](#)

Principle: Subplantar injection of carrageenan, a phlogistic agent, into a rat's paw induces a localized, acute, and reproducible inflammatory response characterized by edema (swelling). The ability of a test compound to reduce this swelling indicates its anti-inflammatory potential.

Step-by-Step Protocol:

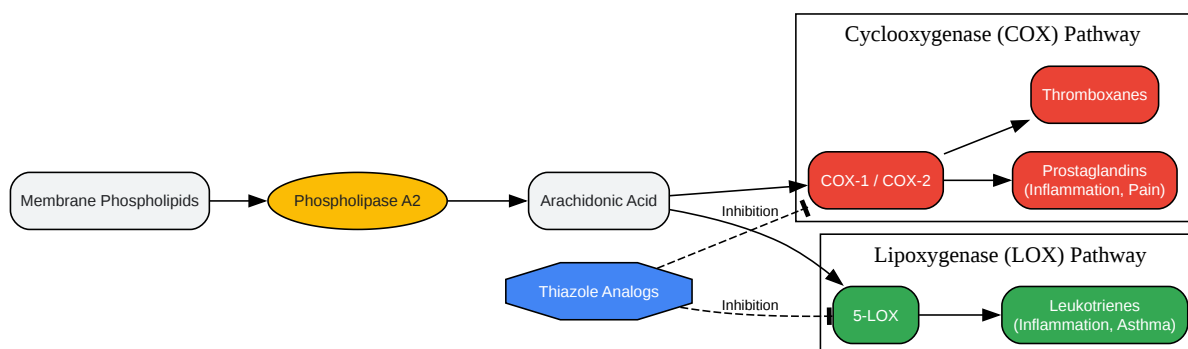
- **Animal Acclimatization:** Use male Wistar or Sprague-Dawley rats (150-200g). Acclimatize them to laboratory conditions for at least one week before the experiment.
- **Grouping and Fasting:** Divide the animals into groups (n=6): a control group, a standard drug group (e.g., Indomethacin, 10 mg/kg), and test groups for different doses of the thiazole

analogs. Fast the animals overnight with free access to water.

- **Compound Administration:** Administer the test compounds and the standard drug orally (p.o.) or intraperitoneally (i.p.) one hour before inducing inflammation. The control group receives only the vehicle.
- **Initial Paw Volume Measurement:** Measure the initial volume of the right hind paw of each rat using a plethysmometer.
- **Induction of Inflammation:** Inject 0.1 mL of a 1% w/v carrageenan solution in sterile saline into the subplantar region of the right hind paw.
- **Paw Volume Measurement Post-Induction:** Measure the paw volume at 1, 2, 3, and 4 hours after the carrageenan injection.
- **Data Analysis:** Calculate the percentage of edema inhibition for each group at each time point using the following formula: $\% \text{ Inhibition} = [(V_c - V_t) / V_c] \times 100$ Where V_c is the average increase in paw volume in the control group, and V_t is the average increase in paw volume in the treated group.

Signaling Pathway: Arachidonic Acid Cascade

Thiazole derivatives often exert their anti-inflammatory effects by targeting enzymes in the arachidonic acid pathway.



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Caption: Inhibition of COX and LOX enzymes by thiazole analogs in the arachidonic acid pathway.

Antimicrobial Activity: Combating Pathogenic Microbes

The rise of multidrug-resistant pathogens necessitates the development of new antimicrobial agents. 2-aminothiazole derivatives have shown significant potential as antibacterial and antifungal agents.[3][20][21]

Structure-Activity Relationship (SAR) Insights

The antimicrobial spectrum and potency of these analogs are dictated by their structural features.

- **Schiff Bases:** The formation of Schiff bases at the 2-amino position of the ethyl-2-aminothiazole-4-carboxylate core can lead to compounds with significant activity against multidrug-resistant bacterial strains.[3]
- **Substituents on Aryl Rings:** The electronic properties of substituents on aryl rings attached to the thiazole nucleus can influence activity. Electron-withdrawing groups (e.g., -CN, -F, -CF₃)

have been shown to enhance antibacterial activity against certain strains like E. coli.[21]

Comparative Analysis of Antimicrobial Potency

The Minimum Inhibitory Concentration (MIC) is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism. It is a key parameter for assessing antibacterial and antifungal efficacy.[22][23]

Compound ID	Analog Structure/Class	Microorganism	MIC (µg/mL)	Reference
2a	Schiff Base Analog	Staphylococcus epidermidis	250	[3]
2b	Schiff Base Analog	Pseudomonas aeruginosa	375	[3]
2d	Schiff Base Analog	Staphylococcus aureus	250	[3]
7n	Substituted 2-aminothiazole	Mycobacterium tuberculosis	0.78	[24]
55	N-(3-Chlorobenzoyl)-4-(2-pyridinyl)-1,3-thiazol-2-amine	Mycobacterium tuberculosis	0.008	[6]

Experimental Protocol: Broth Microdilution Method for MIC Determination

This method is a standardized and widely accepted technique for determining the MIC of antimicrobial agents.[25][26][27]

Principle: A serial two-fold dilution of the test compound is prepared in a liquid growth medium in a 96-well microtiter plate. Each well is then inoculated with a standardized suspension of the target microorganism. After incubation, the wells are examined for visible growth to determine the lowest concentration that inhibited growth.

Step-by-Step Protocol:

- **Preparation of Inoculum:** Grow the bacterial strain (e.g., *S. aureus*, *E. coli*) overnight in a suitable broth (e.g., Mueller-Hinton Broth). Adjust the turbidity of the culture to match a 0.5 McFarland standard, which corresponds to approximately 1.5×10^8 CFU/mL. Dilute this suspension to achieve a final inoculum concentration of 5×10^5 CFU/mL in the wells.
- **Compound Dilution:** In a 96-well plate, add 50 μ L of sterile broth to all wells. Prepare a stock solution of the test analog and add 50 μ L to the first well. Perform a two-fold serial dilution by transferring 50 μ L from the first well to the second, and so on, across the plate.
- **Inoculation:** Add 50 μ L of the standardized bacterial inoculum to each well, bringing the total volume to 100 μ L.
- **Controls:** Include a positive control well (broth + inoculum, no compound) to ensure bacterial growth and a negative control well (broth only) to check for sterility.
- **Incubation:** Cover the plate and incubate at 37°C for 18-24 hours.
- **MIC Determination:** After incubation, visually inspect the plate for turbidity. The MIC is the lowest concentration of the compound in which there is no visible growth. A colorimetric indicator like resazurin can also be used to aid determination.

Conclusion

The **Methyl 5-aminothiazole-4-carboxylate** scaffold is a remarkably versatile platform for the development of novel therapeutic agents. Through targeted chemical modifications, researchers have successfully generated analogs with potent and diverse biological activities, including anticancer, anti-inflammatory, and antimicrobial properties. The structure-activity relationship studies summarized in this guide provide a rational basis for the design of next-generation thiazole-based drugs. The detailed experimental protocols offer a standardized framework for the evaluation and comparison of these promising compounds, paving the way for their potential translation into clinical applications.

References

- Ayati, A., et al. (2018). Synthesis, anticancer activity and mechanism of action of new thiazole derivatives. PubMed. Available at: [\[Link\]](#)
- Swaroop, T. R., et al. (2024). A review on progress of thiazole derivatives as potential anti-inflammatory agents. ResearchGate. Available at: [\[Link\]](#)
- Various Authors. (2024). Synthesis and anti-inflammatory activity of thiazole derivatives. Authorea. Available at: [\[Link\]](#)
- Ramalingam, A., et al. (2020). Synthesis, Docking and Anti-cancerous Activity of Some Novel Thiazole Derivatives of Biological Interest. International Journal of Pharmaceutical Investigation. Available at: [\[Link\]](#)
- Various Authors. (n.d.). Experimental evaluation of anti inflammatory agents. Slideshare. Available at: [\[Link\]](#)
- Zhu, Y., et al. (2024). Synthesis and preliminary anticancer evaluation of thiazole derivatives of diphyllin. Taylor & Francis Online. Available at: [\[Link\]](#)
- Vlase, L., et al. (2017). New anti-inflammatory thiazolyl-carbonyl-thiosemicarbazides and thiazolyl-azoles with antioxidant properties as potential iNOS inhibitors. PubMed. Available at: [\[Link\]](#)
- Yurttaş, L., et al. (2015). Synthesis and Anticancer Activities of Some Thiazole Derivatives. Letters in Drug Design & Discovery. Available at: [\[Link\]](#)
- Noguchi, K., et al. (1982). Studies on the Anti-Inflammatory Activity and Ulcerogenic Adverse Effect of Thiazole Derivatives, Especially 2-amino-thiazoleacetic Acid Derivatives. PubMed. Available at: [\[Link\]](#)
- El-Sayed, N. N. E., et al. (2023). Anticancer Studies of Newly Synthesized Thiazole Derivatives: Synthesis, Characterization, Biological Activity, and Molecular Docking. MDPI. Available at: [\[Link\]](#)
- Wang, Y., et al. (2023). Design, synthesis, and anti-inflammatory activity of indole-2-formamide benzimidazole[2,1-b]thiazole derivatives. RSC Publishing. Available at: [\[Link\]](#)

- Various Authors. (n.d.). Screening Methods for Antiinflammatory Agents. Pharmacognosy. Available at: [\[Link\]](#)
- Balouiri, M., et al. (2016). Methods for in vitro evaluating antimicrobial activity: A review. Journal of Pharmaceutical Analysis. Available at: [\[Link\]](#)
- Al-Balas, Q., et al. (2009). Identification of 2-Aminothiazole-4-Carboxylate Derivatives Active against Mycobacterium tuberculosis H37Rv and the β -Ketoacyl-ACP Synthase mtFabH. ResearchGate. Available at: [\[Link\]](#)
- Vitanza, L., et al. (2023). Antimicrobial Susceptibility Testing: A Comprehensive Review of Currently Used Methods. MDPI. Available at: [\[Link\]](#)
- Doi, Y. (2023). Antimicrobial Susceptibility: Reference Range, Interpretation, Collection and Panels. Medscape. Available at: [\[Link\]](#)
- Kaplan, N., et al. (2012). Structure-activity relationships of 2-aminothiazoles effective against Mycobacterium tuberculosis. PubMed Central. Available at: [\[Link\]](#)
- WOA. (2012). LABORATORY METHODOLOGIES FOR BACTERIAL ANTIMICROBIAL SUSCEPTIBILITY TESTING. WOA. Available at: [\[Link\]](#)
- Zips, D., et al. (2005). New Anticancer Agents: In Vitro and In Vivo Evaluation. In Vivo. Available at: [\[Link\]](#)
- Mathew, B., et al. (2023). Approaches, Strategies and Procedures for Identifying Anti-Inflammatory Drug Lead Molecules from Natural Products. NIH. Available at: [\[Link\]](#)
- Kasahara, Y., et al. (1975). ANTI-INFLAMMATORY TESTING METHODS : COMPARATIVE EVALUATION OF MICE AND RATS. J-Stage. Available at: [\[Link\]](#)
- Various Authors. (n.d.). METHODOLOGIES FOR ANTIMICROBIAL SUSCEPTIBILITY TESTING. ucm.es. Available at: [\[Link\]](#)
- Kluwe, L. (2022). Assessing Specificity of Anticancer Drugs In Vitro. YouTube. Available at: [\[Link\]](#)

- Al-Balas, Q., et al. (2009). Identification of 2-Aminothiazole-4-Carboxylate Derivatives Active against Mycobacterium tuberculosis H37Rv and the β -Ketoacyl-ACP Synthase mtFabH. PLOS One. Available at: [\[Link\]](#)
- Various Authors. (n.d.). Structure-activity relationship map of the amino carboxamide benzothiazole series. ResearchGate. Available at: [\[Link\]](#)
- Marković, V., et al. (2021). Synthesis and Investigation of Anti-Inflammatory Activity of New Thiourea Derivatives of Naproxen. PMC - NIH. Available at: [\[Link\]](#)
- Various Authors. (2025). Short and efficient synthesis of 5-aminothiazole-4-carboxamide. ResearchGate. Available at: [\[Link\]](#)
- Hassan, M., et al. (2019). Designing, synthesis and characterization of 2-aminothiazole-4-carboxylate Schiff bases; antimicrobial evaluation against multidrug resistant strains and molecular docking. PubMed Central. Available at: [\[Link\]](#)
- Siddiqui, S. (2017). IN-VITRO METHODS OF SCREENING OF ANTI-CANCER AGENT. Semantic Scholar. Available at: [\[Link\]](#)
- Srivastav, S., et al. (2019). Synthetic modifications in ethyl 2-amino-4-methylthiazole-5-carboxylate: 3D QSAR analysis and antimicrobial study. Taylor & Francis. Available at: [\[Link\]](#)
- Various Authors. (2019). (PDF) In-vitro Models in Anticancer Screening. ResearchGate. Available at: [\[Link\]](#)
- Das, J., et al. (2006). 2-aminothiazole as a novel kinase inhibitor template. Structure-activity relationship studies toward the discovery of N-(2-chloro-6-methylphenyl)-2-[[6-[4-(2-hydroxyethyl)-1-piperazinyl]-2-methyl-4-pyrimidinyl]amino]-1,3-thiazole-5-carboxamide (dasatinib, BMS-354825) as a potent pan-Src kinase inhibitor. PubMed. Available at: [\[Link\]](#)
- Laurent, F., et al. (1998). Antibacterial activity of 5-acylaminothiazole derivatives, synthetic drugs related to beta-lactam antibiotics. PubMed. Available at: [\[Link\]](#)
- Das, J., et al. (2025). 2-Aminothiazole as a Novel Kinase Inhibitor Template. Structure–Activity Relationship Studies toward the Discovery of N -(2-Chloro-6-

methylphenyl)-2-[[6-[4-(2-hydroxyethyl)-1-piperazinyl]-2-methyl-4-pyrimidinyl]amino]-1,3-thiazole-5-carboxamide (. ResearchGate. Available at: [\[Link\]](#))

- Abdelazeem, A. H., et al. (2025). Bifunctional ethyl 2-amino-4-methylthiazole-5-carboxylate derivatives: Synthesis and in vitro biological evaluation as antimicrobial and anticancer agents. ResearchGate. Available at: [\[Link\]](#)
- Various Authors. (n.d.). The summary of structure activity relationship studies. ResearchGate. Available at: [\[Link\]](#)
- Stankevič, V., et al. (2022). Synthesis of Novel Aminothiazole Derivatives as Promising Antiviral, Antioxidant and Antibacterial Candidates. PubMed Central. Available at: [\[Link\]](#)
- Various Authors. (n.d.). Synthesis and Antioxidant Activity of 2-Amino-5-methylthiazol Derivatives Containing 1,3,4-Oxadiazole-2-thiol Moiety. PMC - NIH. Available at: [\[Link\]](#)

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Sources

- 1. Synthesis, anticancer activity and mechanism of action of new thiazole derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Designing, synthesis and characterization of 2-aminothiazole-4-carboxylate Schiff bases; antimicrobial evaluation against multidrug resistant strains and molecular docking - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Anticancer Studies of Newly Synthesized Thiazole Derivatives: Synthesis, Characterization, Biological Activity, and Molecular Docking | MDPI [mdpi.com]
- 5. 2-aminothiazole as a novel kinase inhibitor template. Structure-activity relationship studies toward the discovery of N-(2-chloro-6-methylphenyl)-2-[[6-[4-(2-hydroxyethyl)-1-piperazinyl]-2-methyl-4-pyrimidinyl]amino]-1,3-thiazole-5-carboxamide (dasatinib, BMS-354825) as a potent pan-Src kinase inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]

- 6. Structure-activity relationships of 2-aminothiazoles effective against *Mycobacterium tuberculosis* - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. researchgate.net [researchgate.net]
- 8. tandfonline.com [tandfonline.com]
- 9. jpionline.org [jpionline.org]
- 10. pdf.benchchem.com [pdf.benchchem.com]
- 11. researchgate.net [researchgate.net]
- 12. m.youtube.com [m.youtube.com]
- 13. researchgate.net [researchgate.net]
- 14. Synthesis and Investigation of Anti-Inflammatory Activity of New Thiourea Derivatives of Naproxen - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 15. Studies on the anti-inflammatory activity and ulcerogenic adverse effect of thiazole derivatives, especially 2-amino-thiazoleacetic acid derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Design, synthesis, and anti-inflammatory activity of indole-2-formamide benzimidazole[2,1-b]thiazole derivatives - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 17. ANTI-INFLAMMATORY TESTING METHODS : COMPARATIVE EVALUATION OF MICE AND RATS [jstage.jst.go.jp]
- 18. Synthesis and anti-inflammatory activity of thiazole derivatives [wisdomlib.org]
- 19. pharmacy180.com [pharmacy180.com]
- 20. tandfonline.com [tandfonline.com]
- 21. Synthesis of Novel Aminothiazole Derivatives as Promising Antiviral, Antioxidant and Antibacterial Candidates - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 22. mdpi.com [mdpi.com]
- 23. pdb.apec.org [pdb.apec.org]
- 24. researchgate.net [researchgate.net]
- 25. Methods for screening and evaluation of antimicrobial activity: A review of protocols, advantages, and limitations - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 26. emedicine.medscape.com [emedicine.medscape.com]
- 27. woah.org [woah.org]

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